

A Technical Guide to the Early Literature on [(Difluoromethyl)thio]benzene

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Compound of Interest

Compound Name: *[(Difluoromethyl)thio]benzene*

Cat. No.: B072450

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive review of the early literature concerning **[(Difluoromethyl)thio]benzene** (also known as phenyl difluoromethyl sulfide). The document focuses on the initial synthesis, characterization, and early chemical studies of this compound, which has become a significant building block in medicinal and agricultural chemistry. This guide is intended to serve as a foundational resource for researchers, scientists, and drug development professionals working with or exploring the applications of difluoromethylthiolated compounds.

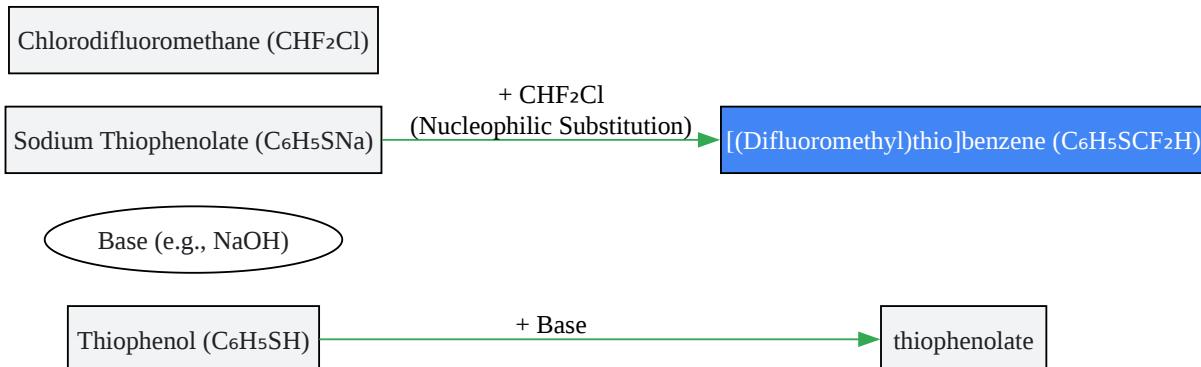
Core Concepts and Early Synthesis

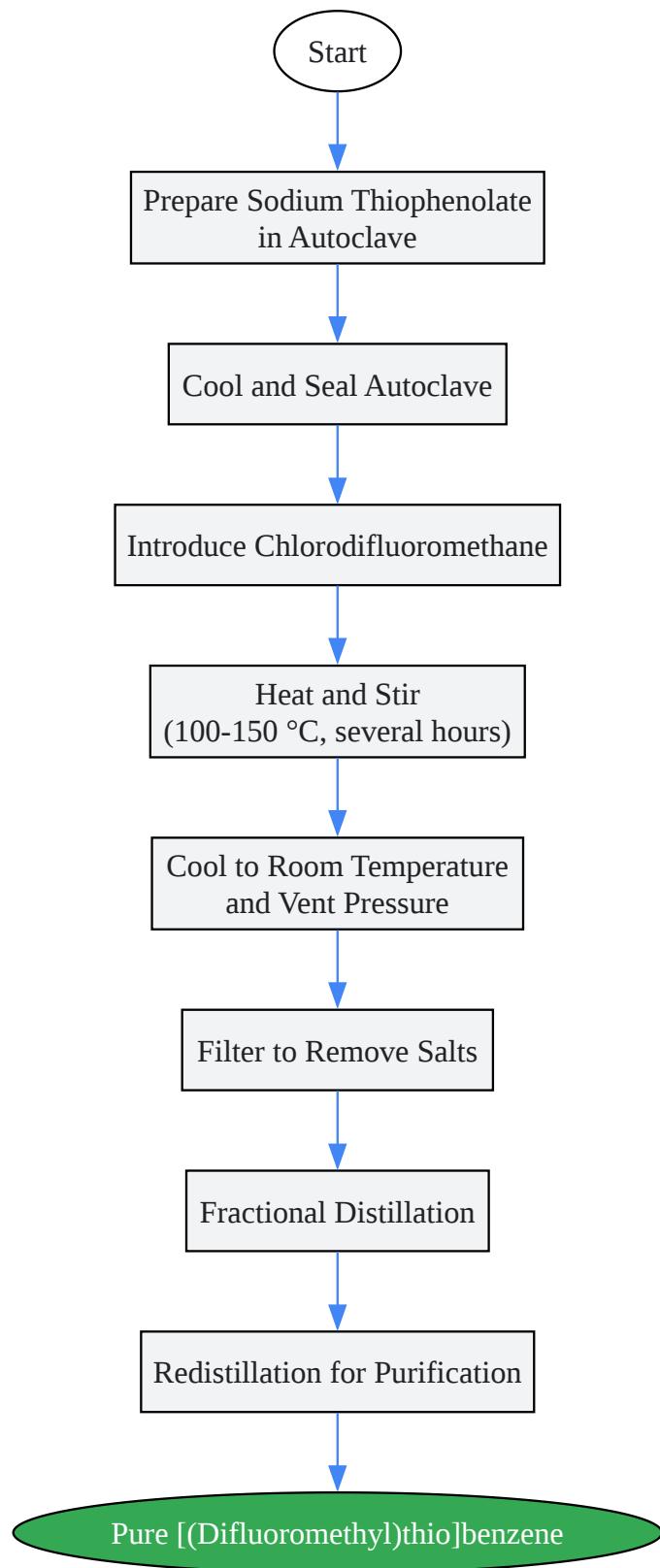
[(Difluoromethyl)thio]benzene was first described in the mid-20th century by the pioneering work of Ukrainian chemist L. M. Yagupol'skii and his collaborators. Their initial research laid the groundwork for the synthesis of a variety of organofluorine compounds containing the difluoromethylthio (SCF_2H) group.

The seminal work, published in 1965 in the Journal of General Chemistry of the USSR, detailed the first synthesis of **[(Difluoromethyl)thio]benzene**. The synthetic approach involved the reaction of thiophenol with chlorodifluoromethane (CHF_2Cl), a common refrigerant at the time.

Synthetic Pathway

The fundamental reaction for the synthesis of **[(Difluoromethyl)thio]benzene** as described in the early literature can be depicted as follows:



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